

A Technical Guide to the Natural Abundance and Stability of the 200Hg Isotope

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural abundance and stability of the mercury-200 (200Hg) isotope. It includes detailed quantitative data, outlines the experimental protocols for its characterization, and presents visual representations of key concepts and workflows. This document is intended to serve as a core resource for professionals in research, science, and drug development who require precise information on this stable mercury isotope.

Quantitative Data on 200Hg

The natural abundance and physical properties of 200Hg are well-characterized. This isotope is one of seven stable, naturally occurring isotopes of mercury.[1][2][3] The following tables summarize the key quantitative data for 200Hg and its fellow stable mercury isotopes for comparative analysis.

Table 1: Isotopic Abundance and Properties of Stable Mercury Isotopes



Isotope	Natural Abundance (%)	Atomic Mass (Da)	Nuclear Spin (I)
196Hg	0.15 (1)	195.965807 (5)	0
198Hg	9.97 (20)	197.966743 (4)	0
199Hg	16.87 (22)	198.968254 (4)	1/2
200Hg	23.10 (19)	199.968300 (4)	0
201Hg	13.18 (9)	200.970277 (4)	3/2
202Hg	29.86 (26)	201.970617 (4)	0
204Hg	6.87 (15)	203.973467 (5)	0

Data sourced from Webelements and other cited materials.[3][4][5]

Table 2: Nuclear and Physical Properties of 200Hg

Property	Value
Atomic Number (Z)	80
Neutron Number (N)	120
Mass Number (A)	200
Stability	Stable
Half-life	Not Applicable (Stable)
Mass Excess	-29,510 ± 0.53 keV
Binding Energy	7,905 ± 0.0027 keV
Quadrupole Moment	0

Data compiled from various isotopic data sources.[6][7][8][9]

Stability of the 200Hg Isotope



The 200Hg isotope is a stable nuclide, meaning it does not undergo radioactive decay.[1][7][8] [10] Its stability is attributed to its nuclear configuration of 80 protons and 120 neutrons. Unlike radioactive isotopes, stable isotopes do not have a half-life.[2][6][9] The longest-lived radioisotope of mercury is 194Hg, with a half-life of 444 years.[1][10] The stability of 200Hg makes it a useful reference isotope in mass spectrometry and for applications in nuclear physics research.[2][6][9]

Experimental Protocols for Isotope Analysis

The determination of the natural abundance of mercury isotopes, including 200Hg, is primarily accomplished through various mass spectrometry techniques. These methods allow for the high-precision measurement of isotope ratios.

Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

MC-ICP-MS is a state-of-the-art technique for high-precision isotope ratio analysis.

Methodology:

- Sample Preparation: Environmental or biological samples are first digested, often using strong acids like nitric acid, to bring the mercury into an aqueous solution.[11] For samples with high organic content, a closed-vessel microwave digestion system may be employed.
 [12]
- Analyte Introduction: The mercury in the sample solution is reduced to its volatile elemental
 form (Hg0) using a reducing agent, typically stannous chloride (SnCl2).[11] This gaseous
 mercury is then introduced into the plasma of the ICP-MS. A dry cold vapor generation (dryCVG) system can be used to remove water vapor, which enhances signal intensity and
 stability.[13]
- Ionization and Mass Analysis: In the argon plasma, mercury atoms are ionized. The resulting
 ions are then guided into a magnetic sector mass analyzer where they are separated based
 on their mass-to-charge ratio.
- Detection: Multiple detectors simultaneously measure the ion beams of the different mercury isotopes, allowing for precise determination of their ratios.



Mass Bias Correction: To correct for instrumental mass bias, a thallium standard (NIST 997)
 is often introduced simultaneously with the sample.[14]

Isotope Dilution Mass Spectrometry (IDMS)

Isotope dilution is a highly accurate quantification method that can be coupled with various mass spectrometry techniques, such as ICP-MS or Gas Chromatography-Mass Spectrometry (GC-MS).

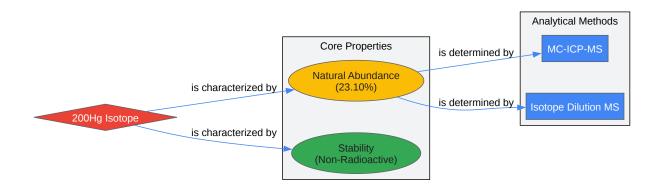
Methodology:

- Spiking: A known amount of an enriched isotopic standard (a "spike"), such as 201Hg, is added to the sample.[15]
- Equilibration: The spike is allowed to equilibrate with the naturally occurring mercury in the sample.
- Sample Preparation and Analysis: The sample is processed and analyzed using a mass spectrometer (e.g., ICP-MS or GC-MS).
- Ratio Measurement and Calculation: The altered isotopic ratio (e.g., 201Hg/202Hg) is measured.[15] By knowing the amount and isotopic composition of the added spike, the initial concentration of mercury in the sample can be calculated with high accuracy.

Visualizations

The following diagrams, generated using the DOT language, illustrate key relationships and workflows related to the study of 200Hg.

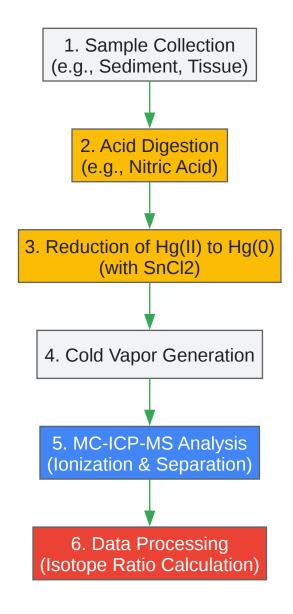




Click to download full resolution via product page

Caption: Logical relationship between 200Hg properties and analytical methods.





Click to download full resolution via product page

Caption: Workflow for mercury isotope analysis using MC-ICP-MS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

1. Mercury (element) - Wikipedia [en.wikipedia.org]

Foundational & Exploratory





- 2. buyisotope.com [buyisotope.com]
- 3. Mercury Isotopes List and Properties [chemlin.org]
- 4. webelements.com [webelements.com]
- 5. Atomic Weight of Mercury | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 6. buyisotope.com [buyisotope.com]
- 7. Isotopes of Mercury Periodic table [pse-info.de]
- 8. Mercury-200 isotopic data and properties [chemlin.org]
- 9. buyisotope.com [buyisotope.com]
- 10. Isotopes of mercury [chemeurope.com]
- 11. usgs.gov [usgs.gov]
- 12. spectroscopyonline.com [spectroscopyonline.com]
- 13. High precision analysis of mercury isotopes at ultra-low concentrations using dry cold vapor generation-MC-ICP-MS - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 14. Frontiers | Using mercury stable isotope fractionation to identify the contribution of historical mercury mining sources present in downstream water, sediment and fish [frontiersin.org]
- 15. cem.de [cem.de]
- To cite this document: BenchChem. [A Technical Guide to the Natural Abundance and Stability of the 200Hg Isotope]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174205#natural-abundance-and-stability-of-200hg-isotope]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com